

Perfluorotributylamine (PFTBA): A Comprehensive Technical Guide for Scientific and Research Applications

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Compound of Interest

Compound Name:	Perfluorotrihexylamine
CAS No.:	432-08-6
Cat. No.:	B1594837

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A Note on Nomenclature: This guide focuses on the chemical compound Perfluorotributylamine (PFTBA), CAS No. 311-89-7. While the initial query mentioned "**Perfluorotrihexylamine**," this term does not correspond to a well-documented or commercially significant substance in major chemical databases. In contrast, PFTBA is a widely researched and utilized perfluorinated amine. Given the technical context of the request, this guide will detail the properties and applications of PFTBA, the compound most relevant to the fields of research, drug development, and advanced material science.

Introduction: The Unique Profile of a Perfluorinated Amine

Perfluorotributylamine (PFTBA) is a fully fluorinated tertiary amine where all hydrogen atoms of tributylamine are replaced by fluorine.[1][2] This exhaustive fluorination bestows the molecule with a unique and powerful set of properties: exceptional chemical and thermal stability, high density, and a remarkable capacity for dissolving respiratory gases like oxygen and carbon dioxide.[3] These characteristics stem from the strength of the carbon-fluorine bond and the

electron-withdrawing nature of fluorine atoms, which also significantly reduces the basicity of the central nitrogen atom.[4]

Initially developed for the electronics industry for applications such as heat transfer and vapor phase soldering, PFTBA's utility has expanded into highly specialized scientific domains.[3] For researchers and drug development professionals, its most compelling feature is its ability to function as an efficient oxygen carrier, leading to its use as a principal component in artificial blood substitutes.[1][3] This guide provides an in-depth exploration of PFTBA's identifiers, physicochemical properties, synthesis, and critical applications, with a focus on its role in advancing biomedical research.

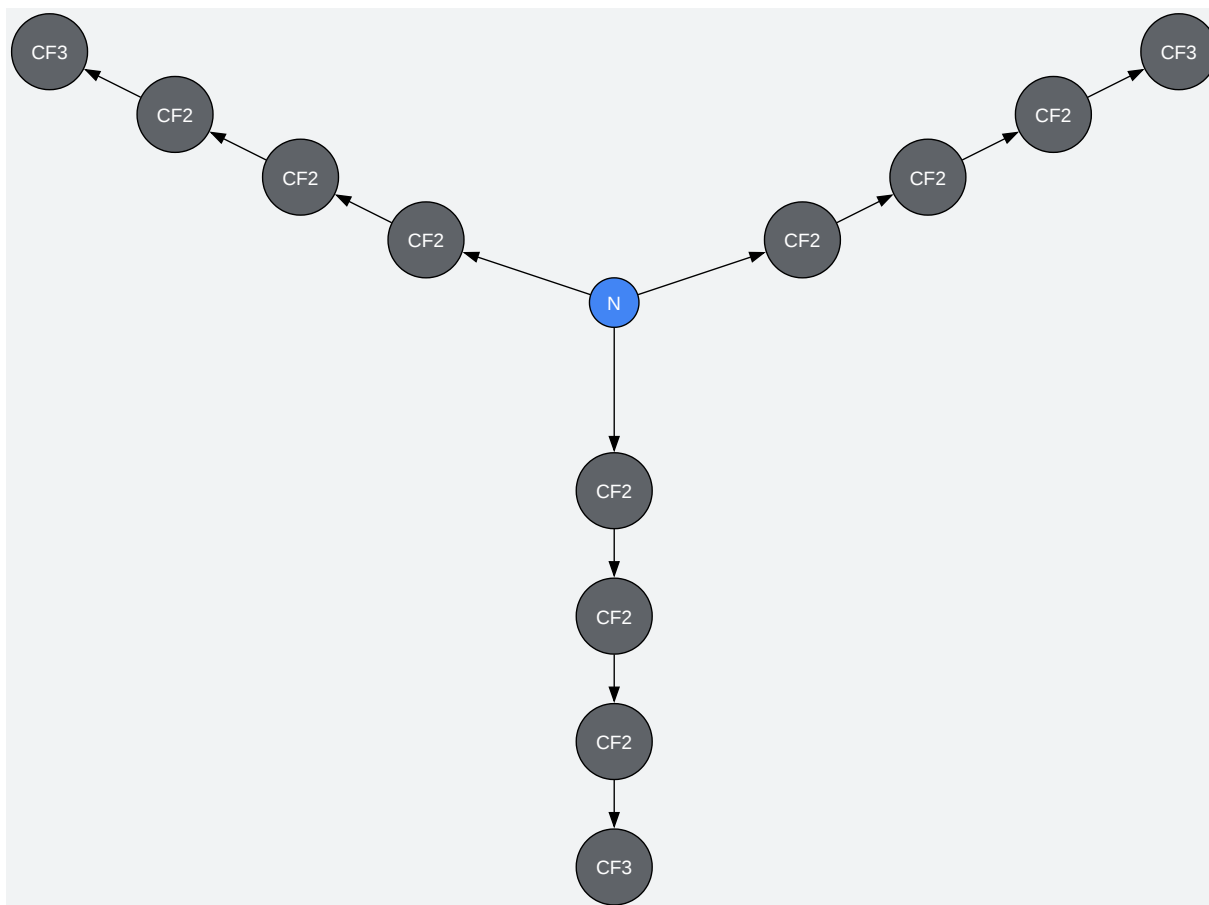
Core Identifiers and Chemical Structure

Accurate identification is paramount in scientific research. PFTBA is known by several names and registry numbers across various databases and commercial products.

Identifier Type	Value
CAS Number	311-89-7
IUPAC Name	1,1,2,2,3,3,4,4,4-Nonafluoro-N,N-bis(1,1,2,2,3,3,4,4,4-nonafluorobutyl)butan-1-amine
Molecular Formula	C ₁₂ F ₂₇ N
Molecular Weight	671.09 g/mol
Common Synonyms	PFTBA, Heptacosafuorotributylamine, Tris(perfluorobutyl)amine, Fluorinert FC-43, Fluosol-43
PubChem CID	9397
ChEBI ID	CHEBI:38854

Visualizing the Molecular Architecture

The structure of PFTBA is defined by a central nitrogen atom bonded to three perfluorinated butyl chains. This arrangement is key to its inertness and gas-dissolving capabilities.



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Caption: Chemical structure of Perfluorotributylamine (PFTBA).

Physicochemical Properties: A Foundation for Application

The utility of PFTBA in demanding scientific applications is a direct result of its physical and chemical properties. It is a dense, colorless, and odorless liquid with very low surface tension.

Property	Value	Source
Appearance	Clear, colorless liquid	[3]
Melting Point	-52 °C	[4]
Boiling Point	178 °C	[4]
Density	1.883 g/mL at 25 °C	[4]
Vapor Pressure	1.3 mm Hg at 25 °C	[4]
Refractive Index	1.291 at 20 °C	[4]
Water Solubility	Insoluble	[4]
Solubility in Organic Solvents	Soluble in some fluorinated solvents; sparingly soluble in chloroform, slightly in methanol.	[4]

A critical, though environmentally significant, property of PFTBA is its persistence and high global warming potential, estimated to be over 7,000 times that of carbon dioxide over a 100-year period.[4] This necessitates careful handling and disposal to minimize environmental release.

Synthesis Pathway: Electrochemical Fluorination

The primary industrial method for producing PFTBA is through electrochemical fluorination (ECF), often referred to as the Simons process. This method is foundational for the synthesis of many perfluorinated organic compounds.

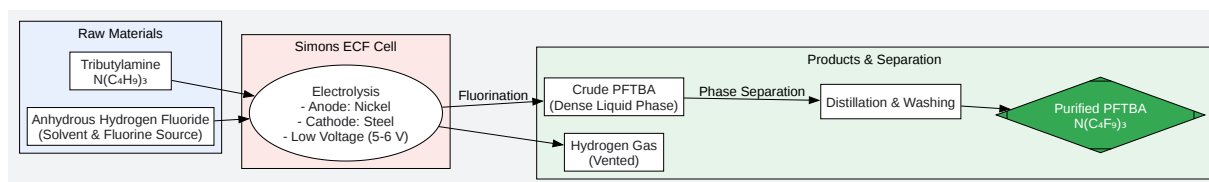
Causality of Method Choice: The ECF process is employed because direct fluorination of organic compounds with fluorine gas is extremely exothermic and difficult to control, often

leading to fragmentation of the carbon skeleton. ECF provides a more controlled method to replace all C-H bonds with C-F bonds without cleaving the molecule.

The overall reaction is: $\text{N}(\text{C}_4\text{H}_9)_3 + 27 \text{ HF} \rightarrow \text{N}(\text{C}_4\text{F}_9)_3 + 27 \text{ H}_2$

Simons Process Workflow

The synthesis involves electrolyzing a solution of the parent amine (tributylamine) in anhydrous hydrogen fluoride.



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Caption: Workflow for the Simons Electrochemical Fluorination (ECF) process.

Applications in Research and Drug Development

While PFTBA has diverse industrial uses, its applications in the life sciences are particularly noteworthy for this audience.

Artificial Oxygen Carriers (Blood Substitutes)

The most significant biomedical application of PFTBA is as a component of perfluorocarbon (PFC) emulsions designed to transport oxygen. The high solubility of oxygen in PFTBA allows these emulsions to function as temporary red blood cell substitutes.

- Mechanism of Action: Unlike hemoglobin, which chemically binds oxygen, PFTBA dissolves oxygen physically. The amount of dissolved oxygen is directly proportional to the partial

pressure of oxygen in the surrounding environment (e.g., the lungs). This allows for efficient oxygen uptake in hyperoxic conditions and subsequent release in oxygen-deprived tissues.

- **Causality in Drug Development:** The development of PFC emulsions was driven by the need for a universally compatible, pathogen-free, and readily available oxygen carrier for emergency transfusions and to enhance oxygen delivery to ischemic tissues during certain medical procedures. PFTBA was a key component in early formulations like Fluosol-43.[4]

Role in Fluorine Chemistry and Drug Design

The study of perfluorinated compounds like PFTBA provides valuable insights for medicinal chemists. The strategic incorporation of fluorine into drug candidates is a common tactic to enhance metabolic stability, binding affinity, and membrane permeability.[5] While PFTBA itself is not a therapeutic agent, its well-characterized properties serve as a benchmark for understanding the behavior of highly fluorinated molecules in biological systems. Fluorine's unique electronic properties can modulate the pKa of nearby functional groups, a critical factor in drug design.

Advanced Imaging and Diagnostics

The fluorine-19 (^{19}F) isotope has a strong magnetic resonance signal, making fluorinated compounds like PFTBA useful as contrast agents in specialized Magnetic Resonance Imaging (MRI) applications. Researchers can use ^{19}F MRI to track the biodistribution of PFTBA-containing emulsions or labeled cells in vivo without the background noise present in standard proton MRI.

Mass Spectrometry Calibration

In analytical chemistry, PFTBA is a ubiquitous calibration standard for gas chromatography-mass spectrometry (GC-MS) systems.[3] Its predictable fragmentation pattern under electron ionization provides a series of well-defined mass peaks (e.g., m/z 69, 131, 219, 414) that are used to calibrate the mass accuracy of the instrument across a wide range.[4]

Experimental Protocol: Preparation of a PFTBA Emulsion for Oxygen Transport Studies

This protocol describes a generalized method for preparing a PFTBA-based nanoemulsion for in vitro or preclinical evaluation of oxygen-carrying capacity.

Protocol Trustworthiness: This protocol is designed as a self-validating system. Each major step includes a quality control (QC) check. The final validation step directly measures the functional endpoint—oxygen content—to confirm the efficacy of the preparation.

Materials and Equipment:

- Perfluorotributylamine (PFTBA), high purity
- Pluronic F-68 (or other suitable non-ionic surfactant)
- Egg yolk phospholipids (or synthetic equivalent)
- Glycerol
- Water for Injection (WFI)
- High-pressure homogenizer or microfluidizer
- Particle size analyzer (e.g., Dynamic Light Scattering)
- Blood gas analyzer
- 0.22 μm sterile filter

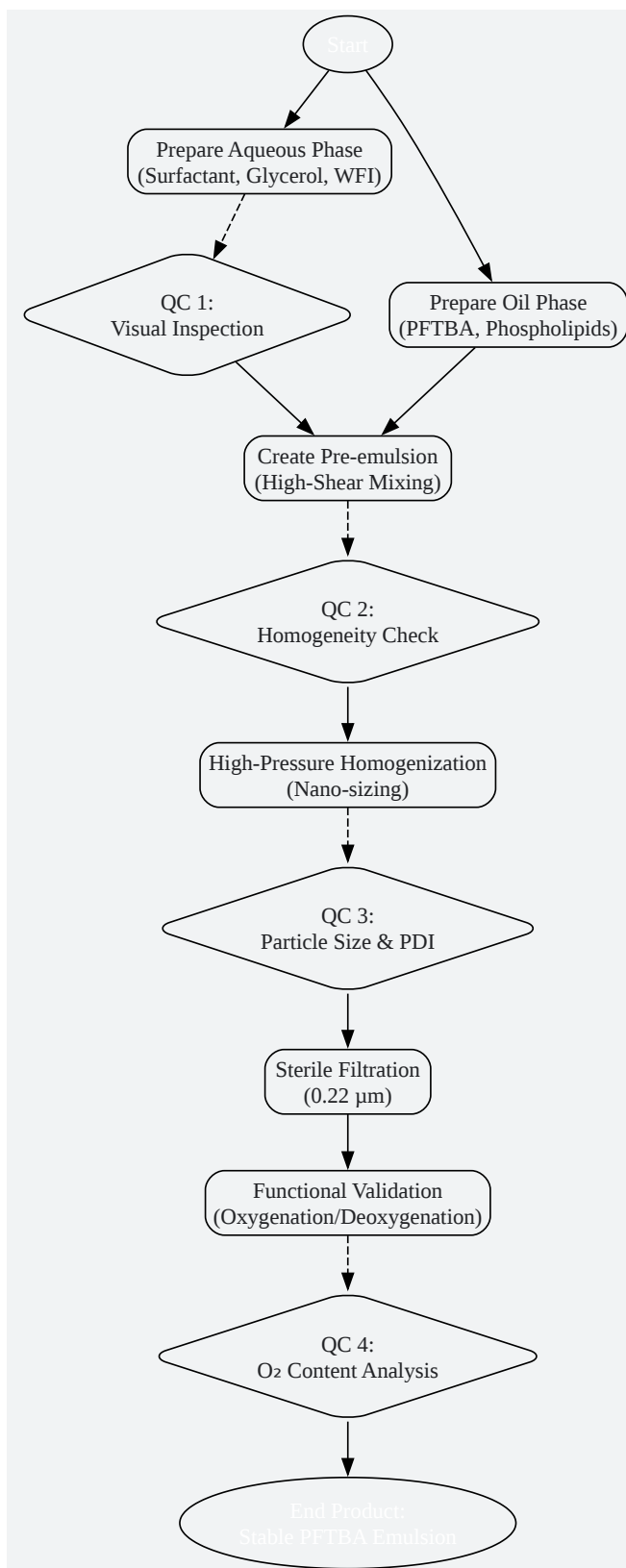
Step-by-Step Methodology:

- Preparation of the Aqueous Phase:
 - a. In a sterile vessel, dissolve Pluronic F-68 and glycerol in WFI with gentle heating and stirring until a clear solution is formed.
 - b. Causality: The surfactant (Pluronic F-68) is essential to reduce the interfacial tension between the immiscible PFTBA and water, allowing for the formation of stable droplets. Glycerol is a cryoprotectant and adjusts the tonicity of the final emulsion.

- c. QC Check 1: Visually inspect the aqueous phase for complete dissolution and absence of particulates.
- Preparation of the Oil (PFTBA) Phase:
 - a. In a separate sterile vessel, disperse the phospholipids in PFTBA. Gentle warming may be required.
 - b. Causality: Phospholipids act as a co-surfactant, embedding at the oil-water interface to enhance droplet stability and biocompatibility.
- Formation of the Pre-emulsion:
 - a. Slowly add the oil phase to the aqueous phase under high-shear mixing (e.g., using a rotor-stator homogenizer).
 - b. Mix for 5-10 minutes until a coarse, milky-white pre-emulsion is formed.
 - c. QC Check 2: Observe the pre-emulsion for homogeneity. There should be no visible separation of the oil and water phases.
- High-Pressure Homogenization:
 - a. Pass the pre-emulsion through a high-pressure homogenizer at an appropriate pressure (e.g., 15,000-20,000 psi).
 - b. Recirculate the emulsion through the homogenizer for 5-10 cycles, ensuring the temperature is controlled via a cooling jacket.
 - c. Causality: The extreme shear forces and cavitation within the homogenizer break down the coarse droplets into the nanometer size range, creating a kinetically stable nanoemulsion.
 - d. QC Check 3: Measure the particle size and polydispersity index (PDI). The target is typically a mean droplet diameter < 250 nm with a PDI < 0.2.
- Sterile Filtration and Final Formulation:

- a. Aseptically filter the final nanoemulsion through a 0.22 μm sterile filter into a sterile final container.
- b. Causality: This step removes any potential microbial contamination and larger aggregates.
- Functional Validation (Self-Validation):
 - a. Equilibrate two samples of the final emulsion by bubbling one with pure oxygen (100% O_2) and the other with pure nitrogen (0% O_2) for 30 minutes.
 - b. Immediately measure the partial pressure of oxygen (pO_2) and the total oxygen content in both samples using a blood gas analyzer.
 - c. QC Check 4 (System Validation): The oxygenated sample should show a significantly higher pO_2 and oxygen content compared to the deoxygenated sample, confirming the emulsion's ability to physically dissolve and transport oxygen.

Experimental Workflow Diagram



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Caption: Experimental workflow for PFTBA nanoemulsion preparation.

Safety, Handling, and Environmental Considerations

As a member of the per- and polyfluoroalkyl substances (PFAS) family, PFTBA must be handled with appropriate precautions. PFAS are known as "forever chemicals" due to their extreme persistence in the environment.

- **Personal Protective Equipment (PPE):** Standard laboratory PPE, including nitrile gloves, a lab coat, and safety glasses, should be worn at all times when handling PFTBA.
- **Containment:** All work should be conducted within a fume hood or other certified containment device to prevent inhalation of vapors and environmental release.
- **Waste Disposal:** All PFTBA-contaminated waste, including unused material, contaminated labware, and PPE, must be disposed of as hazardous chemical waste according to institutional and local regulations. Do not discharge to drains or the environment.
- **Environmental Impact:** PFTBA is a potent greenhouse gas.^[4] Its persistence and potential for bioaccumulation are characteristic of the broader PFAS class, which is under increasing regulatory scrutiny. Researchers have a responsibility to minimize all environmental releases through careful handling and proper disposal.

Conclusion

Perfluorotributylamine is a molecule of significant utility, bridging industrial applications with advanced biomedical research. Its defining features—chemical inertness and high gas solubility—make it an invaluable tool for scientists developing artificial oxygen carriers, exploring ¹⁹F MRI techniques, and requiring a reliable standard for analytical instrumentation. However, its identity as a persistent and potent greenhouse gas demands a responsible approach to its use, handling, and disposal. By understanding the fundamental chemistry, synthesis, and application protocols of PFTBA, researchers can effectively leverage its unique properties while upholding the principles of laboratory safety and environmental stewardship.

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